

storage conditions for 2-Thienyllithium solutions

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Compound Focus: 2-Thienyllithium

CAS No.: 2786-07-4

Cat. No.: S567659

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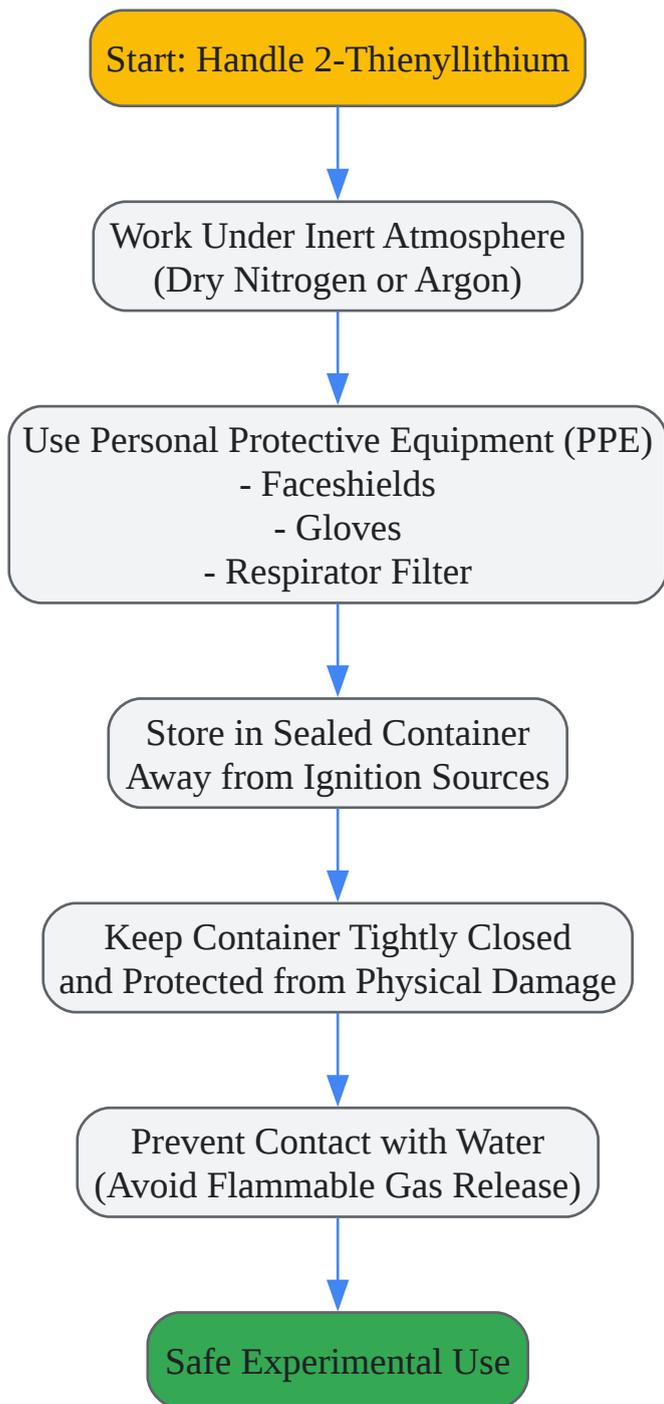
Technical Specifications and Safe Handling

The table below summarizes key physical property and safety data for a commercially available **2-Thienyllithium** solution.

Property	Specification
Chemical Name	2-Thienyllithium [1]
CAS Number	2786-07-4 [1]
Common Form	Solution (1.0 M in tetrahydrofuran/hexanes) [2]
Density	0.829 g/mL at 25 °C [2]
Flash Point	-30 °C (-22 °F) (closed cup) [2]
Hazard Statements	H225-H319-H335-H351, among others [1] [2]

Critical Storage and Handling Procedures

Proper handling of **2-Thienyllithium** is essential due to its multiple hazard classifications. The following workflow outlines the key procedures for its safe storage and use.



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Key Rationale and Elaboration:

- **Inert Atmosphere:** The synthesis procedure for 2-thiophenethiol, which uses **2-thienyllithium** as an intermediate, is performed in a flask filled with dry nitrogen [3]. This prevents the reagent from decomposing upon contact with air or moisture.
- **Personal Protective Equipment (PPE):** The supplier Sigma-Aldrich recommends using **eyes shields, face shields, gloves, and a type ABEK respirator filter** for handling this compound [2].
- **Storage and Physical Handling:** The solution is classified as a **flammable liquid (Flam. Liq. 2)** and a **water-reactive substance (UN 3399)** [1] [2]. This mandates storage in a cool, well-ventilated area away from any ignition sources and strict avoidance of water contact. The container must be tightly sealed and protected from damage to prevent leaks [1] [2].

FAQs and Troubleshooting

Q1: What are the most critical hazards to be aware of? This solution poses multiple severe hazards. It is **highly flammable, a fire and explosion hazard, and corrosive to the skin, causing severe burns** [1] [2]. It is also toxic if inhaled or swallowed and toxic to aquatic life [2].

Q2: My solution has changed color. Is it still usable? Organolithium solutions can degrade over time, and a color change may indicate a loss of potency. A related organometallic compound, Lithium 2-thienylcyanocuprate Solution, is noted to appear as a yellow, red, green, or brown liquid [4]. This suggests some color variation might be expected, but for **2-Thienyllithium**, any significant deviation from the supplier's description should be treated with caution. It is best to **test the reagent activity on a small scale** before using it in a critical reaction.

Q3: What should I do if I suspect the reagent has been exposed to air or moisture? Do not use it. Exposure to air or moisture likely deactivates the reagent. Using it would lead to failed or low-yielding reactions, as the preparation of 2-thiophenethiol is highly sensitive and requires an inert atmosphere throughout [3]. Safely dispose of the compromised material according to your institution's hazardous waste protocols.

Q4: Where can I find a synthetic procedure that uses this reagent? A classic procedure can be found in *Organic Syntheses* for the preparation of **2-Thiophenethiol** [3]. This document details the lithiation of thiophene with n-butyllithium to generate **2-thienyllithium** in situ, followed by reaction with sulfur.

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References

1. - 2 | 2786-07-4 THIENYLLITHIUM [chemicalbook.com]
2. - 2 1.0M THF/hexanes 2786-07-4 Thienyllithium [sigmaaldrich.com]
3. Organic Syntheses Procedure [orgsyn.org]
4. Lithium -thienylcyanocuprate Solution | AMERICAN ELEMENTS [americanelements.com]

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